

Tyrphostin AG1112: A Technical Guide to its Inhibition of Casein Kinase II (CKII)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyrphostin AG1112

Cat. No.: B611523

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Introduction

Tyrphostin AG1112 is a member of the tyrphostin family of protein kinase inhibitors. While initially investigated for its potent inhibitory effects on tyrosine kinases, it has also been identified as a potent inhibitor of the serine/threonine kinase Casein Kinase II (CKII). This technical guide provides a comprehensive overview of the core aspects of **Tyrphostin AG1112**'s interaction with the CKII signaling pathway, including its inhibitory profile, a detailed experimental protocol for its characterization, and visual representations of the relevant biological pathways and experimental workflows.

Data Presentation: Inhibitory Profile of Tyrphostin AG1112

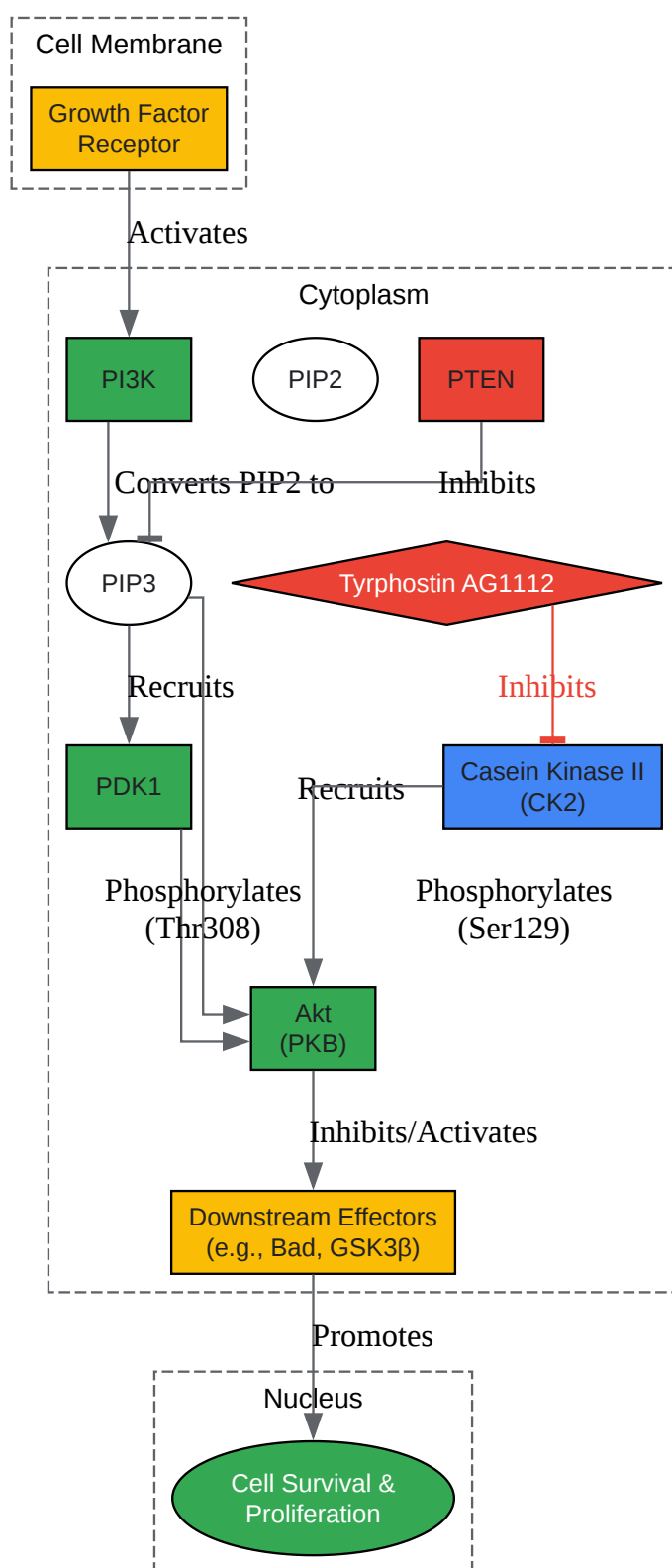
Tyrphostin AG1112 exhibits inhibitory activity against multiple kinases. Although consistently described as a potent inhibitor of CKII, a specific IC₅₀ value for this interaction is not widely reported in publicly available literature. However, its inhibitory concentrations against several protein tyrosine kinases have been documented and are presented below for comparative purposes.

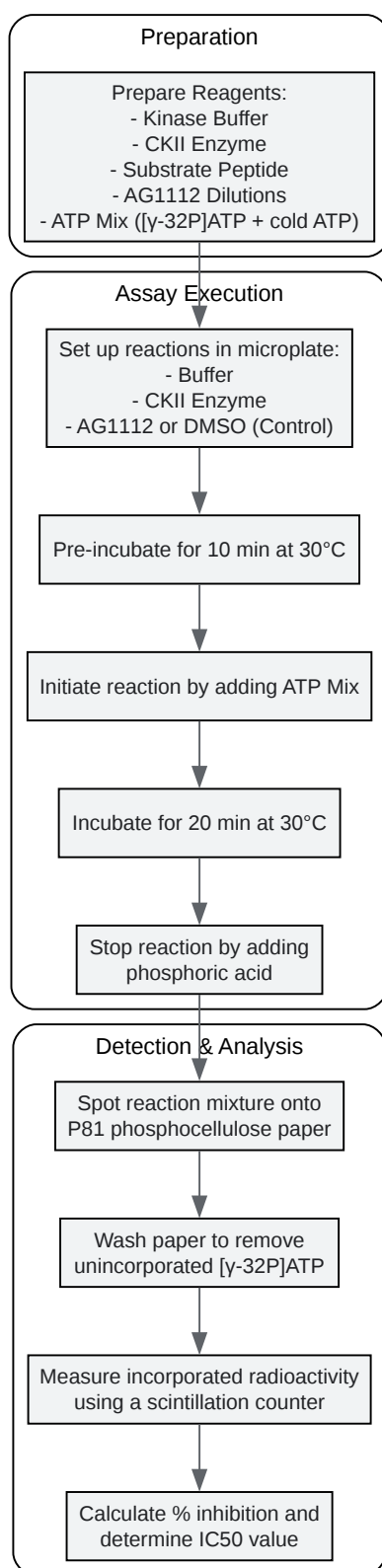
Target Kinase	IC50 Value (μM)	Cell Line/System	Reference
Casein Kinase II (CKII)	Potent Inhibitor (Specific IC50 not cited)	-	[1]
p210bcr-abl	2	p210bcr-abl expressing cells	[1][2]
EGFR	15	EGFR expressing cells	[1][2]
PDGFR	20	PDGFR expressing cells	

Core Signaling Pathway: CKII and its Inhibition by Tyrphostin AG1112

Casein Kinase II (CKII) is a ubiquitous and constitutively active serine/threonine kinase that plays a crucial role in a myriad of cellular processes, including cell cycle regulation, DNA repair, apoptosis, and signal transduction. Its dysregulation is implicated in various diseases, particularly cancer. CKII exerts its effects by phosphorylating a vast number of substrate proteins, thereby modulating their activity and stability. One of the key pathways influenced by CKII is the PI3K/Akt signaling cascade, a central regulator of cell survival and proliferation.

The likely mechanism of action for **Tyrphostin AG1112**, in line with other bicyclic tyrphostin derivatives, is as an ATP-competitive inhibitor. By binding to the ATP-binding pocket of the CKII catalytic subunit, **Tyrphostin AG1112** prevents the transfer of a phosphate group from ATP to CKII substrates. This inhibition leads to the dephosphorylation and subsequent modulation of downstream effector proteins.





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References

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